

A Comprehensive Technical Guide to the Safe Handling of 4-Hydroxynicotinic Acid

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Compound of Interest

Compound Name: 4-Hydroxynicotinic acid

CAS No.: 72676-96-1

Cat. No.: B7727151

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Introduction: Understanding 4-Hydroxynicotinic Acid

4-Hydroxynicotinic acid (CAS No: 609-70-1), also known as 4-hydroxy-3-pyridinecarboxylic acid, is a pyridinecarboxylic acid derivative.^[1] Its structural similarity to nicotinic acid (Vitamin B3) and its role as a potential metabolite or synthetic precursor makes it a compound of interest in various research and development pipelines, particularly in medicinal chemistry and drug development. As with any laboratory chemical, a thorough understanding of its hazard profile and the implementation of robust safety protocols are paramount to ensuring the well-being of researchers and the integrity of experimental outcomes.

This guide provides an in-depth analysis of the safety and handling precautions for **4-Hydroxynicotinic acid**. It is designed for researchers, scientists, and drug development professionals, offering not just procedural steps, but the scientific rationale behind them. By fostering a deeper understanding of the risks, this document aims to empower laboratory personnel to work with this compound in a safe and efficient manner.

Part 1: Hazard Identification and Risk Assessment

A foundational element of laboratory safety is the comprehensive identification of a compound's intrinsic hazards. **4-Hydroxynicotinic acid** is classified under the Globally Harmonized System (GHS) with several key hazard statements that dictate the necessary handling precautions.^[1]
^[2]

GHS Classification and Associated Risks

Based on aggregated data from multiple suppliers and regulatory bodies, **4-Hydroxynicotinic acid** presents the following primary hazards:

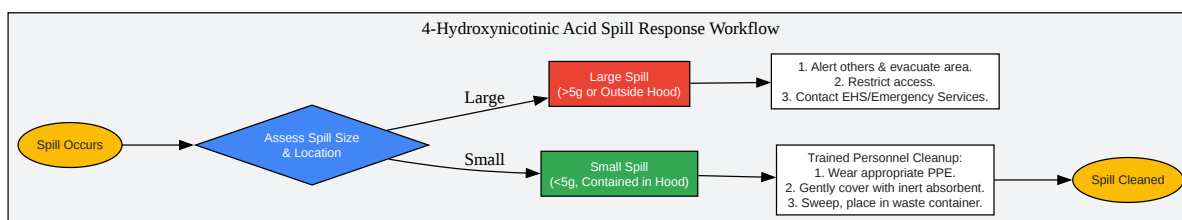
Hazard Class	GHS Hazard Statement	Potential Consequences and Scientific Rationale
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	<p>Ingestion can lead to systemic toxicity. The pyridine ring and carboxylic acid functional groups can interact with biological systems, potentially disrupting metabolic pathways. While not classified as highly toxic, the "harmful" designation necessitates stringent measures to prevent accidental ingestion.[1][2]</p>
Skin Irritation (Category 2)	H315: Causes skin irritation	<p>Direct contact with the skin can lead to local inflammation, redness, and discomfort. The acidic nature of the carboxylic acid group and the overall chemical reactivity can disrupt the skin's protective barrier, leading to irritation.[1][2][3]</p>
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	<p>The eyes are particularly sensitive to chemical insults. Contact can cause significant pain, redness, and potentially reversible damage to the cornea or other eye structures. This is a common hazard for acidic, crystalline compounds.[1][2][3][4][5]</p>
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	<p>Inhalation of the dust can irritate the mucous membranes of the respiratory tract, leading to coughing, shortness of breath, and inflammation. Fine</p>

powders are easily aerosolized, making this a significant risk if handled outside of a controlled environment.[1][4]

These classifications are the cornerstone of our risk assessment. The causality is clear: the chemical's physical form (a solid that can form dust) and its chemical properties (acidity, reactivity) directly lead to the observed biological hazards.

Visualizing the Hierarchy of Controls

Effective risk management involves implementing a multi-layered safety strategy. The "Hierarchy of Controls" is a fundamental concept in industrial hygiene that prioritizes the most effective control measures. This approach is self-validating; by starting with the most effective controls, you systematically reduce the risk at each level.



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Caption: Decision workflow for responding to a **4-Hydroxynicotinic acid** spill.

For a small spill (a few grams) contained within a fume hood, trained laboratory personnel can manage the cleanup. [4] For a large spill or any spill outside of a fume hood, the area should be evacuated and professional environmental health and safety (EHS) personnel should be contacted. [4]

Part 5: Storage and Disposal

Proper storage and disposal are final, yet critical, steps in the chemical lifecycle to ensure long-term safety and environmental protection.

Storage Requirements

- Container: Keep the container tightly closed to prevent absorption of moisture and potential contamination. [5][6][7]* Location: Store in a cool, dry, and well-ventilated area. [8][6][7]* Incompatibilities: Store away from strong oxidizing agents. [9][10]Chemical reactions with strong oxidizers could generate heat or toxic gases.
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.

Waste Disposal

- Procedure: Dispose of **4-Hydroxynicotinic acid** and any contaminated materials (e.g., gloves, weigh boats, paper towels) in accordance with all local, state, and federal regulations. [5][7]* Waste Stream: This material should be disposed of through a licensed chemical waste disposal company. Do not dispose of it down the drain or in the regular trash. [3][11]Contaminated packaging should be treated as hazardous waste. [3]

Conclusion

Working safely with **4-Hydroxynicotinic acid** is not a matter of avoiding the compound, but of understanding and respecting its inherent properties. By implementing the hierarchy of controls—prioritizing engineering solutions like fume hoods, adhering to strict administrative protocols, and consistently using the correct personal protective equipment—researchers can confidently handle this compound while minimizing risk. The causality is direct: a comprehensive understanding of the hazards informs the creation of robust, self-validating safety systems. This guide serves as a technical foundation for building a strong safety culture when working with **4-Hydroxynicotinic acid** and similar chemical entities.

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